

# cholesteryl hemisuccinate solubility DMSO ethanol

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## Compound Focus: Cholesteryl hemisuccinate

CAS No.: 1510-21-0

Cat. No.: S571137

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## Solubility Data

The table below summarizes the solubility of **cholesteryl hemisuccinate** in DMSO and ethanol as reported by commercial suppliers and chemical databases.

Solvent	Solubility	Conditions & Notes
DMSO	~8.33 mg/mL (~17.11 mM) [1]	Ultrasonic and warming to 60°C [1]. Hygroscopic DMSO may impact solubility [1].
	~6 mg/mL [2]	Ultrasonic required [2].
	~10 mg/mL (20.55 mM) [3]	Ultrasonic required [3].
Ethanol	~25 mg/mL (51.36 mM) [1] [3]	Ultrasonic recommended [1].
	~15 mg/mL [2]	Ultrasonic required [2].
	~22.5 mg/mL (46.2 mM) [4]	Sonication is recommended [4].

## Experimental Preparation Guide

Based on the solubility data, here are detailed methodologies for preparing stock solutions.

### Preparation in DMSO

For a **10 mg/mL stock solution** in DMSO, the general protocol is:

- **Weigh** 10 mg of **cholesteryl hemisuccinate**.
- **Add** 1 mL of pure, anhydrous DMSO.
- **Sonicate** the mixture.
- **Warm** gently to **60°C** to aid dissolution [1].

**Important Note:** DMSO is hygroscopic (absorbs moisture from the air), which can affect the solubility and stability of the solution over time. Using newly opened DMSO is recommended for preparing stock solutions [1].

### Preparation in Ethanol

For a **25 mg/mL stock solution** in ethanol, the general protocol is:

- **Weigh** 25 mg of **cholesteryl hemisuccinate**.
- **Add** 1 mL of anhydrous ethanol.
- **Sonicate** the mixture until the solid is fully dissolved [1] [4].

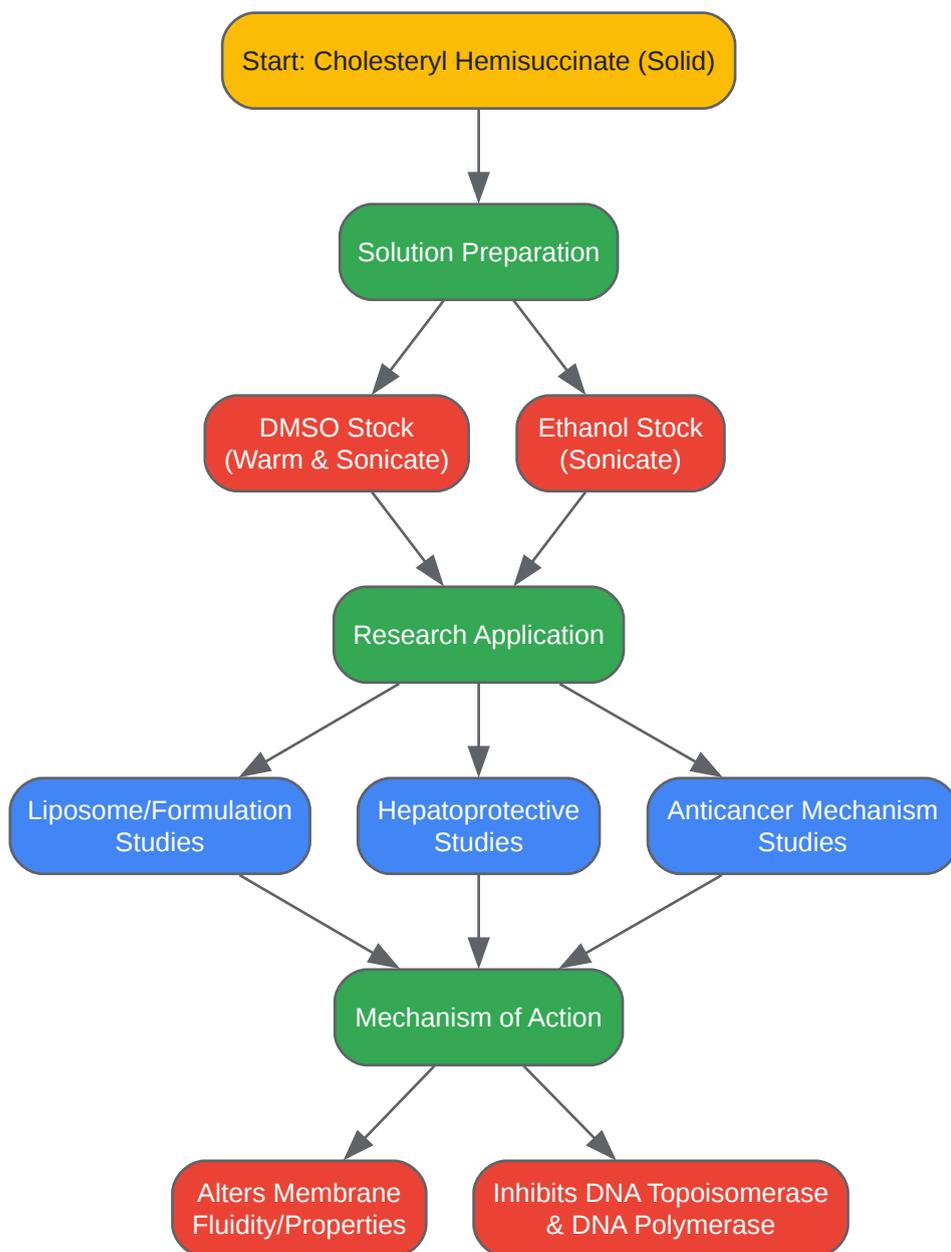
## Key Research Applications & Handling

**Cholesteryl hemisuccinate** is not just a solvent consideration; it has specific biological activities and uses in research.

- **Primary Research Applications:**
  - **Hepatoprotective Agent:** It inhibits acetaminophen (AAP)-induced hepatotoxicity, preventing hepatic apoptosis and necrosis [1] [4] [3].

- **Anticancer Activity:** It inhibits DNA polymerase and DNA topoisomerase, thereby disrupting DNA replication and repair to inhibit tumor growth [1] [4].
- **Membrane & Formulation Studies:** It is a highly soluble cholesterol analog often used to stabilize liposomes and create pH-sensitive drug delivery systems due to its amphiphilic properties [4] [5] [6].
- **Storage Information:**
  - **Powder:** Store at **-20°C** for long-term stability (typically 2-3 years) [1] [2] [4].
  - **Stock Solutions:** Store at **-80°C** for up to 6 months, or at **-20°C** for 1 month. Avoid repeated freeze-thaw cycles [1] [2].

The following diagram illustrates the core experimental workflow for using **cholesteryl hemisuccinate** in a research setting, from preparation to its key mechanisms of action.



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## References

1. Cholesteryl hemisuccinate | Topoisomerase Inhibitor [medchemexpress.com]
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